

Proper Disposal Procedures for 2-Fluoro-6-(trifluoromethyl)phenylacetonitrile

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Compound of Interest

Compound Name:	2-Fluoro-6-(trifluoromethyl)phenylacetonitrile
Cat. No.:	B065304

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures offer step-by-step guidance for handling and disposing of this chemical waste.

Immediate Safety and Handling Precautions

2-Fluoro-6-(trifluoromethyl)phenylacetonitrile is a hazardous chemical that requires careful handling to prevent exposure.[\[1\]](#)[\[2\]](#) Before beginning any work that will generate this waste, ensure that all personnel are familiar with its hazards.

- Engineering Controls: All handling of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**, including waste collection, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#) Ensure that a safety shower and eyewash station are readily accessible.[\[3\]](#)
- Avoid Incompatibilities: Keep this chemical away from strong acids and oxidizing agents.[\[3\]](#)
- Prevent Exposure: Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#) Do not ingest or inhale. [\[3\]](#) Avoid the formation of dust if handling the solid form.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** waste.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles and a face shield are required.[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for integrity before use.[1][4]
Body Protection	A flame-retardant lab coat and closed-toe shoes are essential.[1][4]
Respiratory Protection	If there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent dangerous reactions and to ensure compliant disposal.

- Waste Classification: **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** is a halogenated organic compound. It must be segregated from non-halogenated organic waste.[5][6][7]
- Container: Collect the waste in a designated, compatible container, such as a glass or high-density polyethylene (HDPE) bottle with a tightly fitting cap.[8][9] The container must be clearly labeled as "Hazardous Waste" and list all its contents, including "**2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**".[8][10]
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[3] The container should be kept closed at all times except when adding waste.[8][10]

Step-by-Step Disposal Plan

The disposal of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** must be handled by a licensed professional waste disposal service.[\[1\]](#)[\[2\]](#) Do not attempt to dispose of this chemical down the drain or in the regular trash.[\[1\]](#)[\[3\]](#)

- Preparation: Ensure all PPE is correctly worn before handling the waste.
- Collection: Carefully transfer the waste into the designated, labeled hazardous waste container inside a chemical fume hood.
- Secure Storage: Tightly cap the waste container and store it in the laboratory's designated hazardous waste accumulation area.
- Documentation: Maintain a log of the waste generated, including the chemical name and approximate quantity.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the collection and disposal of the waste.[\[2\]](#)
- Container Decontamination: Empty containers that held **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[\[10\]](#) After decontamination, deface the original label before disposing of the container.[\[10\]](#)

Hazard and Transportation Information

The following tables summarize the key hazard classifications and transportation details for nitriles of this type.

GHS Hazard Classification

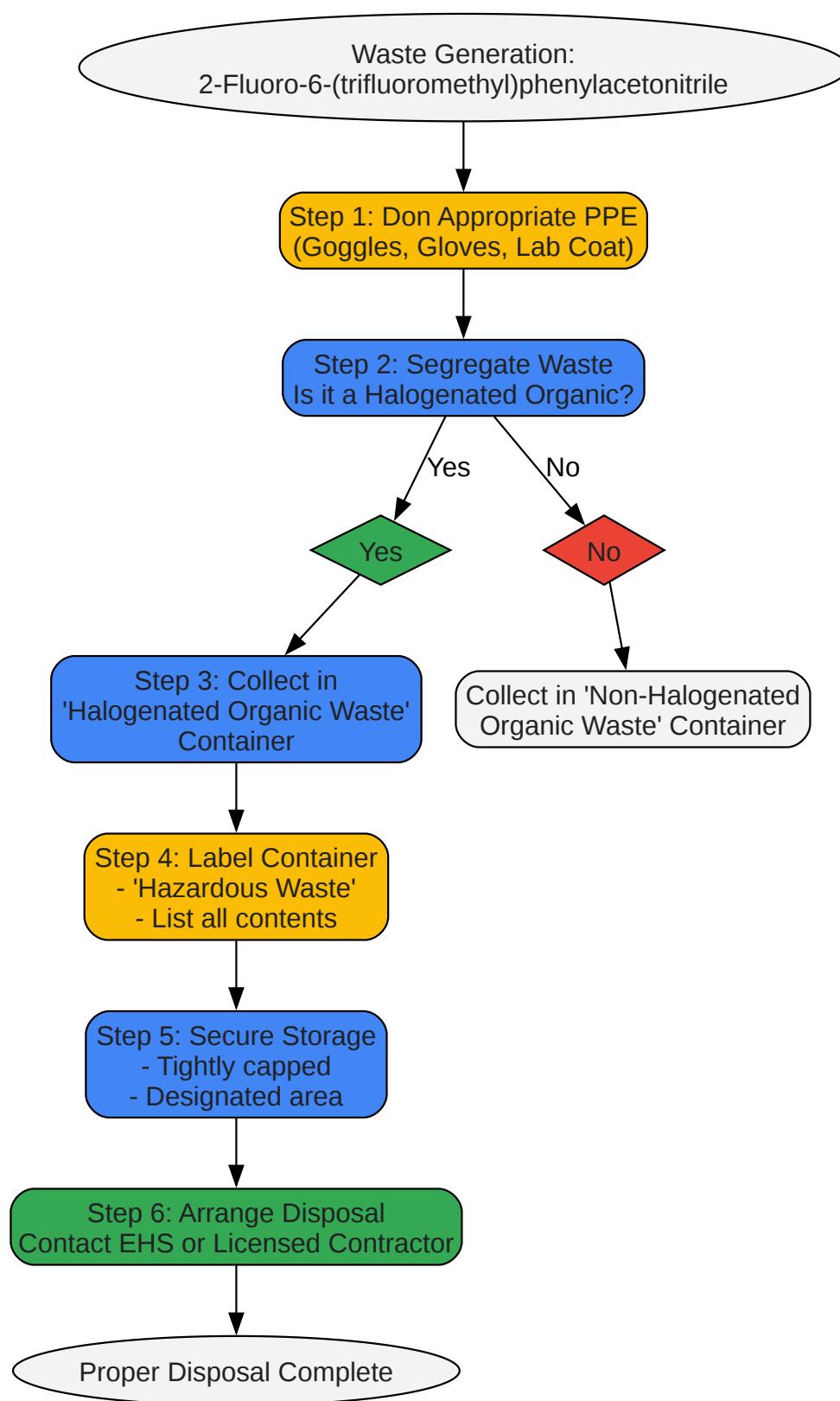
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[2]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

DOT Transportation Information

Category	Information
UN Number	UN3439[3][11]
Proper Shipping Name	NITRILES, SOLID, TOXIC, N.O.S. (2-Fluoro-6-(trifluoromethyl)phenylacetonitrile)[3][11]
Hazard Class	6.1 (Toxic)[3][11]
Packing Group	III[3][11]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**.

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Caption: Disposal workflow for **2-Fluoro-6-(trifluoromethyl)phenylacetonitrile**.

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